

Application Note: High-Purity Synthesis of 9-Methylpteroyl-L-Glutamic Acid (Ninopterin)[1]

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Compound of Interest

Compound Name: *L-Glutamic acid, 9-methylpteroyl-*

CAS No.: 2179-16-0

Cat. No.: B1678936

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Abstract & Scientific Rationale

The synthesis of 9-methylpteroyl-L-glutamic acid (Ninopterin) represents a critical workflow in the study of folate metabolism.[1] Unlike Methotrexate (

-methyl), the 9-methyl modification introduces steric bulk at the C9 methylene bridge connecting the pteridine ring to the p-aminobenzoylglutamate moiety.[1] This modification significantly impacts the molecule's ability to be transported by the Reduced Folate Carrier (RFC) and Proton-Coupled Folate Transporter (PCFT), making it a vital tool compound for probing transport specificity and antifolate resistance mechanisms.[1]

This protocol utilizes a modified Hultquist-Waller condensation, a convergent "one-pot" synthesis that couples a pyrimidine precursor, a C3-bridge fragment, and the amino-acid linker. [1] Success depends on the precise control of pH and the in situ generation of the unstable aldehyde intermediate.

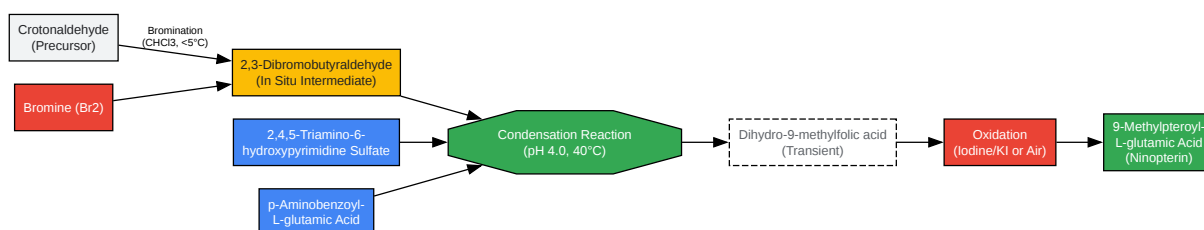
Chemical Pathway & Mechanism

The synthesis relies on the condensation of 2,4,5-triamino-6-hydroxypyrimidine with 2,3-dibromobutyraldehyde (derived from crotonaldehyde) and

-aminobenzoyl-L-glutamic acid (PABA-Glu).[1]

Reaction Logic[1][2][3][4][5]

- Pyrimidine Precursor: Provides the pyrimidine ring (atoms N1, C2, N3, C4, C4a, N8a).
- C3-Linker (Aldehyde): The 2,3-dibromobutyraldehyde provides carbons C6, C7, and the methylated C9 bridge.[1]
 - Note: Standard folic acid uses 2,3-dibromopropionaldehyde.[1] The use of the butyraldehyde derivative introduces the methyl group at the -carbon (relative to the aldehyde), which becomes the C9 bridge.
- Coupling: The amine of PABA-Glu attacks the C9 position, while the pyrimidine amines condense with the aldehyde and -carbon to close the pyrazine ring.



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Figure 1: Convergent synthesis pathway for 9-methylpteroyl-L-glutamic acid.[1] The critical step is the in situ generation of the brominated aldehyde to prevent polymerization.

Safety & Pre-requisites

- **Teratogenicity:** 9-Methylfolic acid is a potent folic acid antagonist and teratogen.[1] It must be handled in a Class II Biosafety Cabinet or a high-performance chemical fume hood.[1]
- **Lachrymators:** 2,3-Dibromobutyraldehyde is a severe lachrymator and skin irritant.[1]
- **Instability:** 2,4,5-Triamino-6-hydroxypyrimidine oxidizes rapidly in air.[1] Solutions must be prepared immediately before use or protected with antioxidants.

Experimental Protocol

Phase A: Reagent Preparation

Reagent	MW (g/mol)	Equiv.	Quantity	Role
2,4,5-Triamino-6-hydroxypyrimidine SO ₄	239.2	1.0	2.39 g	Pyrimidine Core
p-Aminobenzoyl-L-glutamic acid	266.2	1.2	3.20 g	Side Chain
Crotonaldehyde	70.1	1.5	1.05 g	Linker Precursor
Bromine	159.8	1.5	2.40 g	Halogenation Agent
Sodium Acetate (anhydrous)	82.0	-	~15 g	Buffer
Sodium Bisulfite	104.1	-	0.5 g	Antioxidant

Phase B: Synthesis of 2,3-Dibromobutyraldehyde

Critical: This intermediate is unstable. Prepare immediately before the condensation step.

- Dissolve crotonaldehyde (1.05 g) in 10 mL of dry chloroform in a round-bottom flask.
- Cool the solution to 0–5°C in an ice bath.

- Add bromine (2.40 g) dropwise over 20 minutes with vigorous stirring. Maintain temperature below 5°C to prevent polymerization.
- Stir for an additional 15 minutes until the bromine color persists slightly (indicating completion).
- Note: Do not isolate. This solution will be added directly to the condensation mixture.

Phase C: The Condensation (One-Pot)

- Buffer Preparation: In a 500 mL three-neck flask, dissolve sodium acetate (15 g) in 200 mL of deionized water. Adjust pH to 4.0 ± 0.2 using glacial acetic acid.
- Pyrimidine Dissolution: Heat the buffer to 40°C. Add 2,4,5-triamino-6-hydroxypyrimidine sulfate (2.39 g).
 - Technical Insight: Add sodium bisulfite (0.5 g) immediately to prevent the oxidation of the pyrimidine to a violuric acid derivative (indicated by a purple/blue color). The solution should remain pale yellow/tan.
- PABA-Glu Addition: Add p-aminobenzoyl-L-glutamic acid (3.20 g) to the mixture. It may not dissolve completely until reaction proceeds.
- Addition of Linker: While stirring vigorously at 40°C, add the 2,3-dibromobutyraldehyde/chloroform solution (from Phase B) dropwise over 45 minutes.
 - Mechanism:[1][2] The chloroform will form a biphasic layer initially but the aldehyde will partition into the aqueous phase to react.
- Reaction: Maintain temperature at 40–45°C for 3 hours. Monitor pH and maintain at 4.0 using dilute NaOH if necessary.
- Oxidation (Optional but Recommended): The initial product is often the 7,8-dihydro form.[1] To ensure full aromatization, add a solution of Iodine (1.5 g) and KI (3.0 g) in 10 mL water dropwise until a faint iodine color persists, or simply aerate the solution at pH 6.0 for 2 hours.

Phase D: Purification & Isolation

The crude product contains unreacted PABA-Glu and degradation products.^[1]

- Clarification: Cool the reaction mixture to 4°C. Filter off any dark, amorphous precipitate (impurities).
- Precipitation: Adjust the filtrate pH to 3.0–3.2 (the isoelectric point of the pteroyl moiety) using 6N HCl.
- Aging: Allow the precipitate to form at 4°C overnight.
- Collection: Centrifuge or filter the yellow-orange precipitate. Wash 3x with cold water, then 2x with ethanol to remove unreacted aldehyde/lipids.
- Recrystallization: Dissolve the crude solid in 0.1N NaOH (pH ~10). Treat with activated charcoal (0.5 g) for 10 minutes, then filter through Celite. Acidify the clear yellow filtrate slowly with acetic acid to pH 3.0 to reprecipitate the purified 9-methylpteroyl-L-glutamic acid.^[1]

Analytical Validation

To ensure the product is the 9-methyl derivative and not a mixture of isomers, the following validation is required:

Method	Expected Result	Interpretation
UV-Vis Spectroscopy	shifts vs. Folic Acid	Folic Acid is ~282 nm (pH 13). ^[1] 9-Methyl substitution typically causes a bathochromic shift (red shift) of 2-5 nm due to steric twisting of the bridge. ^[1]
HPLC	Retention Time shift	Column: C18 Reverse Phase. Mobile Phase: Phosphate buffer/Methanol. 9-Methylfolic acid elutes after Folic Acid due to increased hydrophobicity of the methyl group. ^[1]
1H NMR (D2O/NaOD)	Distinct Doublet/Multiplet at ~4.5 ppm	The C9 protons in Folic Acid appear as a singlet at ~4.5 ppm. In 9-Methylfolic acid, the C9-H is a methine proton coupled to the methyl group, appearing as a quartet, with the methyl group appearing as a doublet at ~1.1-1.3 ppm. ^[1]

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